

# Understanding Acid Green 22: Chemical Properties and Staining Mechanism

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## Compound of Interest

Compound Name: Acid green 22

CAS No.: 5863-51-4

Cat. No.: B1609151

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**Acid Green 22** (C.I. 42095), also known as Light Green SF Yellowish or Acid Green 5, is a water-soluble, green triarylmethane dye.[1][2] Its utility in biological research stems from its nature as an acid dye.

**Mechanism of Action:** In an acidic solution, tissue proteins become positively charged (cationic). Acid dyes, which are anionic (negatively charged) in solution, are then electrostatically attracted to these cationic sites.[3][4] This principle allows **Acid Green 22** to selectively bind to and stain acidophilic (basic) tissue components, most notably cytoplasm, muscle, and collagen, rendering them in shades of green.[4] The intensity of the staining is pH-dependent, with acidic environments enhancing the reaction.[3]

### Key Properties:

- Molecular Formula: C<sub>37</sub>H<sub>34</sub>N<sub>2</sub>Na<sub>2</sub>O<sub>9</sub>S<sub>3</sub>[2]
- Molecular Weight: 792.86 g/mol
- Appearance: Dark green powder[5]

- Solubility: Soluble in water and ethanol[1][2]
- Maximum Absorption ( $\lambda_{\text{max}}$ ): ~630 nm[2][6]

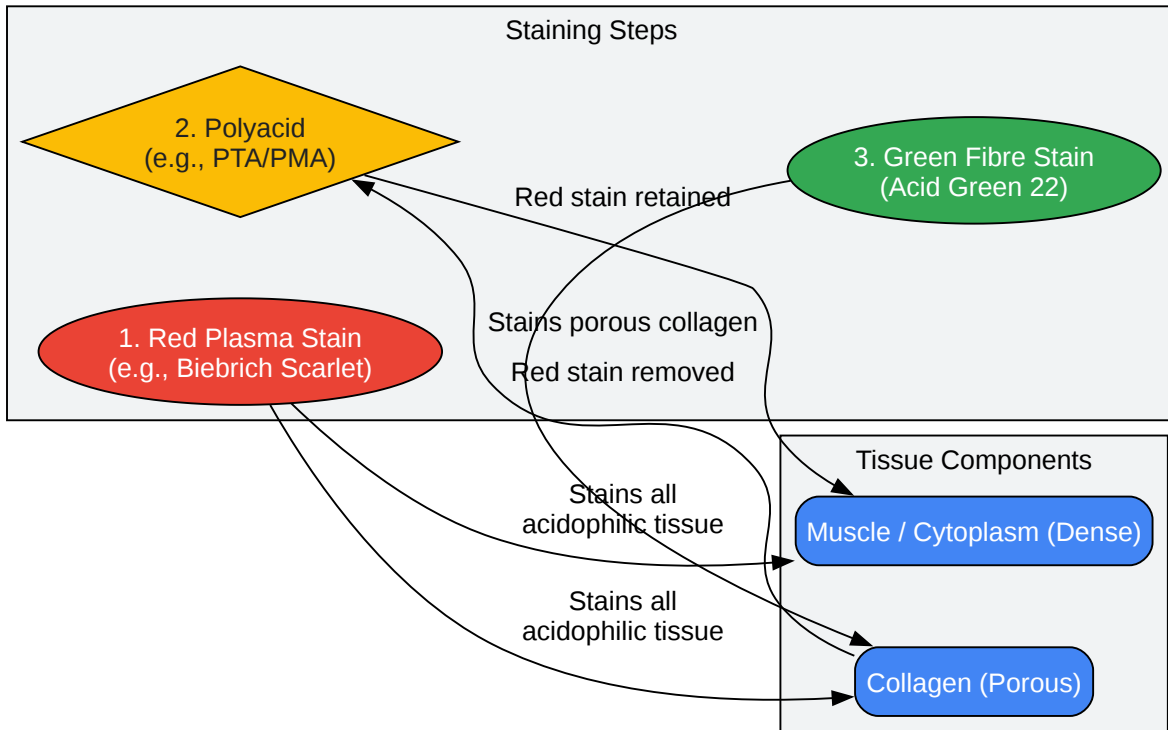
## Primary Application: Counterstaining in Polychrome Histology

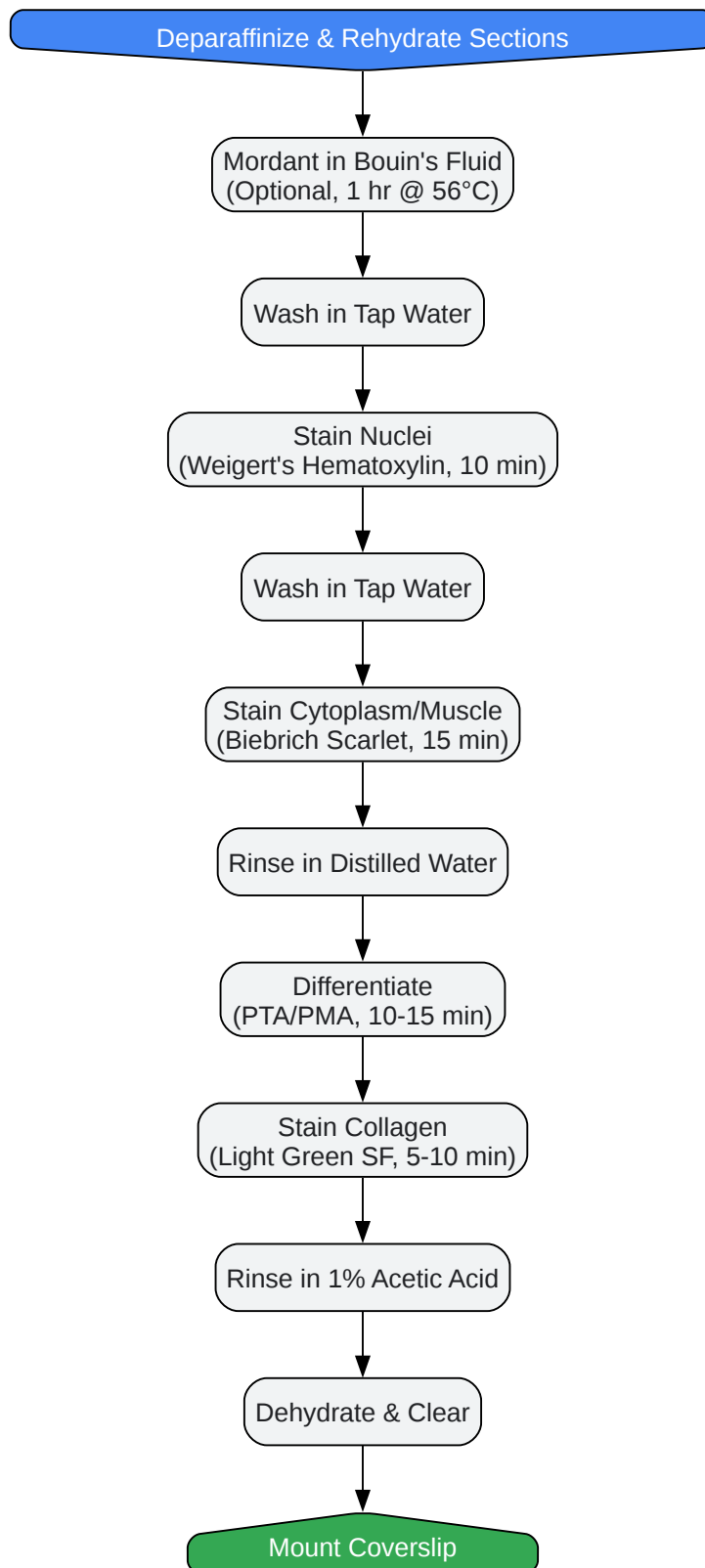
**Acid Green 22** is most renowned for its role as a counterstain in complex polychromatic staining techniques, where multiple dyes are used to differentiate various tissue elements in a single specimen.

### Trichrome Staining: Visualizing Collagen

The most prominent application of **Acid Green 22** is in trichrome staining methods, such as the Masson and Gomori techniques.[7][8] In these procedures, it serves as the vibrant green counterstain for collagen and connective tissue, providing a stark and clear contrast to other tissue components.

The Principle of Differential Staining: Trichrome methods utilize a sequence of dyes with different molecular weights and affinities for tissues of varying porosity. After nuclei are stained (typically blue/black with an iron hematoxylin), a red "plasma stain" (e.g., Biebrich Scarlet-Acid Fuchsin) is applied, which stains most acidophilic structures like cytoplasm and muscle.[9] A polyacid, such as phosphomolybdic or phosphotungstic acid, is then used as a differentiating agent. This large molecule is thought to remove the red dye from the more porous collagen fibers while leaving it in the denser cytoplasm and muscle. Finally, **Acid Green 22** is applied. Its smaller molecular size allows it to penetrate and stain the now-decolorized collagen, resulting in a differential stain.





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Caption: Workflow for Masson's Trichrome staining.

## Other Research Applications

While histology is its primary domain, **Acid Green 22** has other niche applications.

- **Papanicolaou Staining:** It is a critical component of the EA series of counterstains (e.g., EA-31, EA-50) used in cytology for the Pap test. [7][8] In conjunction with Eosin Y and sometimes Bismarck Brown Y, it provides differential staining of the cytoplasm in squamous epithelial cells, aiding in the detection of dysplasia.
- **Mitochondrial Staining:** Some sources identify Light Green SF Yellowish as a selective mitochondrial stain, although this is a less common application compared to its use in trichrome methods. [10]\*
- **Plant Histology:** The dye is also used extensively in botany to stain cellulose walls and other plant tissue components. [2][6]

## Toxicology and Safety Considerations

For laboratory use, **Acid Green 22** is handled as a standard chemical powder. It is important to consult the Safety Data Sheet (SDS) before use. General precautions include using personal protective equipment (gloves, eye protection) and handling the powder in a well-ventilated area or fume hood to avoid inhalation.

Studies in rats and dogs involving oral administration showed that less than 5% of the dye is absorbed, with the majority being excreted. [6] It was previously used as a food colorant but was discontinued due to its tendency to fade. [6]

## Conclusion and Recommendations

**Acid Green 22** (Light Green SF Yellowish) is a historically significant and widely used dye in research, particularly as a green counterstain for collagen in trichrome techniques. Its ability to provide sharp contrast makes it an invaluable tool for differentiating connective tissue from muscle and cytoplasm.

For researchers, the choice between **Acid Green 22** and its primary alternative, Fast Green FCF, hinges on the specific needs of the experiment. While **Acid Green 22** is sufficient for many routine applications, Fast Green FCF is recommended for studies requiring long-term color stability and archival quality. Regardless of the choice, a properly executed polychrome

staining protocol can yield visually striking and highly informative results for the study of tissue morphology.

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